

2,4,5-Trifluorobenzyl chloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: **2,4,5-Trifluorobenzyl chloride**

Cat. No.: **B1304621**

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An In-depth Technical Guide to the Safety of **2,4,5-Trifluorobenzyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2,4,5-Trifluorobenzyl chloride** (CAS No: 243139-71-1). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound. This document is intended for professionals in research and development who handle this chemical.

Chemical Identification

2,4,5-Trifluorobenzyl chloride, also known as α -Chloro-2,4,5-trifluorotoluene, is a chemical intermediate used in various research and synthesis applications. It is recognized for its role as an oral dipeptidyl peptidase-4 (DPP-4) inhibitor, which has applications in the study of treatments for type 1 diabetes.^[1]

Identifier	Value
Chemical Name	2,4,5-Trifluorobenzyl chloride
Synonym	α -Chloro-2,4,5-trifluorotoluene
CAS Number	243139-71-1 [2] [3]
Molecular Formula	C ₇ H ₄ ClF ₃ [3] [4] [5]
Molecular Weight	180.55 g/mol [3] [5]
InChI Key	JMXPOOVDUVHJRO-UHFFFAOYSA-N [6]

Hazard Identification and Classification

2,4,5-Trifluorobenzyl chloride is classified as a hazardous chemical. It is a combustible liquid that is corrosive to metals and causes severe skin and eye damage.[\[7\]](#)[\[8\]](#)

- GHS Pictogram: GHS05 (Corrosion)
- Signal Word: Danger[\[7\]](#)[\[8\]](#)

Hazard Statements:

- H227: Combustible liquid.
- H290: May be corrosive to metals.
- H314: Causes severe skin burns and eye damage.[\[7\]](#)[\[8\]](#)
- H318: Causes serious eye damage.[\[7\]](#)

Precautionary Statements (Selected):

- P260: Do not breathe dusts or mists.[\[7\]](#)
- P280: Wear protective gloves, protective clothing, and eye/face protection.[\[7\]](#)

- P301+P330+P331+P310: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.
- P303+P361+P353+P310: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a POISON CENTER or doctor.
- P305+P351+P338+P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.

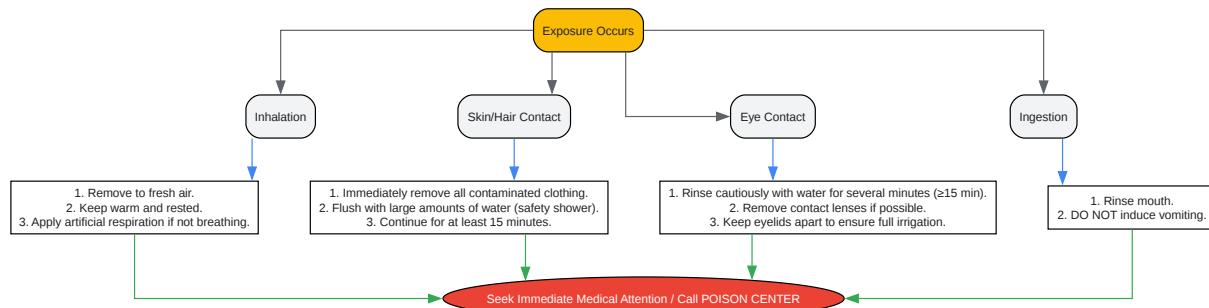
Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,4,5-Trifluorobenzyl chloride**.

Property	Value	Source(s)
Physical State	Liquid	[2]
Appearance	Colorless to almost colorless clear liquid	[1]
Flash Point	65 °C	[3]
Boiling Point	175 °C	[3]
Specific Gravity (20/20)	1.42	
Density	~1.42 g/cm ³	
Vapor Pressure	0.091 mmHg at 25°C	[3]
Refractive Index	1.48	

Emergency Procedures and First Aid

Immediate medical attention is required for any exposure.[2][8] The following workflow outlines the critical first-aid steps.

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Caption: Workflow for First-Aid Response to **2,4,5-Trifluorobenzyl Chloride** Exposure.

Fire and Explosion Hazard Data

The compound is a combustible liquid. Proper fire-fighting measures are crucial to prevent escalation and exposure to hazardous decomposition products.

Parameter	Recommendation
Suitable Extinguishing Media	Dry chemical, foam, water spray, carbon dioxide.[2][7]
Unsuitable Extinguishing Media	Solid streams of water.
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride, Hydrogen fluoride.[2]
Advice for Firefighters	Wear a self-contained breathing apparatus (SCBA) in pressure-demand and full protective gear.[2][9]

Handling, Storage, and Exposure Control

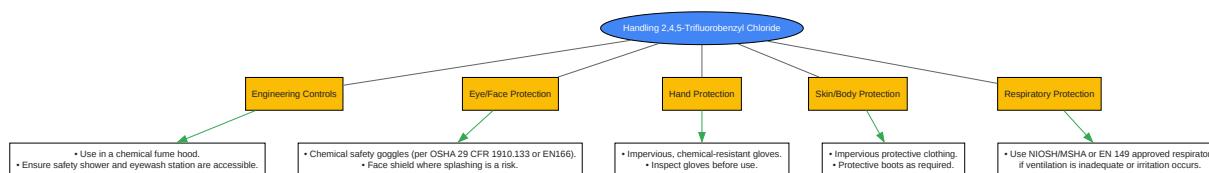
To ensure safety, a multi-layered approach combining engineering controls, safe work practices, and personal protective equipment is mandatory.

Safe Handling and Storage

- Handling: Perform all work in a well-ventilated area, preferably a chemical fume hood.[7] Wear suitable protective equipment and avoid all personal contact.[7] Keep away from flames, hot surfaces, and ignition sources. Use explosion-proof and corrosion-resistant equipment.
- Storage: Keep containers tightly closed in a cool, dry, and well-ventilated place.[8] Store under an inert gas.[10] Store in a designated corrosives area away from incompatible materials such as bases, strong oxidizing agents, alcohols, and amines.[8][11]

Personal Protective Equipment (PPE)

The following diagram outlines the necessary PPE for handling this chemical.



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Caption: Recommended Personal Protective Equipment for Handling **2,4,5-Trifluorobenzyl Chloride**.

Transport Information

This material is regulated for transport due to its corrosive nature.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
ADR/RID	3265	Corrosive liquid, acidic, organic, n.o.s.	8	II
IMDG/IMO	3265	Corrosive liquid, acidic, organic, n.o.s.	8	II
ICAO/IATA	3265	Corrosive liquid, acidic, organic, n.o.s.	8	II

Toxicological and Ecological Information

The reviewed Safety Data Sheets do not provide specific quantitative toxicological data such as LD₅₀ or LC₅₀ values. The primary health hazard identified is severe corrosion, leading to skin burns and eye damage upon contact.^[7] Inhalation of vapors or mists may cause lung edema, with a potential delay in symptoms of up to 24 hours.^[7] No evidence of endocrine-disrupting properties was found in the reviewed literature.^[7]

Similarly, detailed ecotoxicological data, including persistence, degradability, and bioaccumulative potential, is not available in the consulted documents.^[7] Standard best practices dictate that spillage into drains or water courses must be prevented.^[7]

Note on Experimental Protocols

The Safety Data Sheets used as sources for this guide summarize the results of safety and hazard testing. They do not contain the detailed experimental protocols or methodologies (e.g., OECD, EPA test guidelines) used to derive the physical, toxicological, or ecological data. Such protocols are typically found in specialized technical reports or regulatory submission documents, which are beyond the scope of a standard SDS. A synthesis protocol is noted in the literature, but this is for production, not safety evaluation.^[1] Professionals requiring this

level of detail should consult comprehensive chemical registration databases or toxicological literature.

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